

An In-depth Technical Guide to the Physical and Chemical Properties of Maesol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Maesol

Cat. No.: B1675900

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

December 20, 2025

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Maesol**, a dimeric phenol isolated from the seeds of *Maesa montana* and *Maesa indica*.^{[1][2][3]} Due to the limited publicly available data, this guide also includes generalized experimental protocols for the determination of key properties for phenolic compounds, which can be adapted for **Maesol**.

Core Physical and Chemical Properties

Maesol is a novel dimeric phenol.^{[1][2][3]} While some of its fundamental properties have been identified, a complete physicochemical profile is not available in the current scientific literature. The known quantitative and qualitative data are summarized below.

Table 1: Summary of Known Physical and Chemical Properties of **Maesol**

Property	Value/Description	Source
Chemical Formula	$C_{28}H_{42}O_4$	[3]
Molecular Weight	442.64 g/mol	[3]
Exact Mass	442.3083	[3]
Appearance	Solid powder	[3]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO). ^[3] Data on solubility in other common solvents (e.g., water, ethanol, methanol) is not available.	[3]
Melting Point	Not reported in available literature.	
Boiling Point	Not reported in available literature.	
pKa	Not reported in available literature. As a phenolic compound, Maesol is expected to be weakly acidic.	
Stability	Stable for several weeks at ambient temperature during shipping. Recommended long-term storage is at -20°C. ^[3]	[3]

Experimental Protocols

Detailed experimental protocols specific to **Maesol** are limited. The following sections describe the methodology for the isolation and characterization of **Maesol** as inferred from the primary literature, along with a general protocol for solubility determination.

The initial isolation and characterization of **Maesol** were reported by Wall et al. (1988) from the seeds of *Maesa montana* and *Maesa indica*.^[1] The general steps involved are:

- Extraction: The seeds of the plant material are first dried and ground into a fine powder. This is followed by extraction with an organic solvent, typically methanol or a chloroform/methanol mixture, to obtain a crude extract.
- Fractionation: The crude extract is then subjected to liquid-liquid partitioning using a series of solvents with increasing polarity (e.g., hexane, ethyl acetate, butanol) to separate the components based on their solubility.
- Chromatographic Purification: The fraction containing **Maesol** is further purified using column chromatography, with silica gel as the stationary phase and a gradient of non-polar to polar solvents (e.g., a hexane-ethyl acetate gradient) as the mobile phase.
- Final Purification: High-performance liquid chromatography (HPLC) can be employed for the final purification of the compound to achieve high purity.
- Structure Elucidation: The chemical structure of the purified **Maesol** is determined using a combination of spectroscopic methods, including:
 - Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR to elucidate the carbon-hydrogen framework.
 - Infrared (IR) Spectroscopy: To identify functional groups.
 - Ultraviolet-Visible (UV-Vis) Spectroscopy: To analyze the electronic transitions within the molecule.

A standard shake-flask method can be used to determine the solubility of **Maesol** in various solvents.

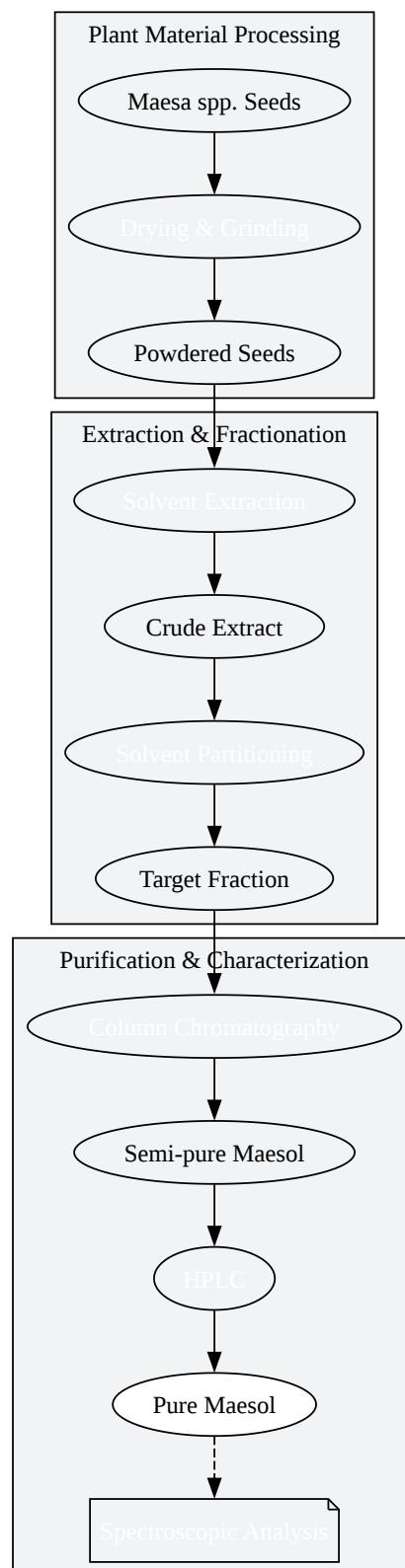
- Preparation: Add an excess amount of **Maesol** powder to a known volume of the desired solvent (e.g., water, ethanol, phosphate-buffered saline) in a sealed vial.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25°C or 37°C) for a set period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Separation: Centrifuge the samples to pellet the undissolved solid.
- Quantification: Carefully remove an aliquot of the supernatant and dilute it appropriately. The concentration of dissolved **Maesol** is then quantified using a suitable analytical method, such as HPLC with UV detection.

Signaling Pathways

Currently, there is no published research on the signaling pathways modulated by **Maesol**. The initial study by Wall et al. (1988) found **Maesol** to be inactive in their antimutagenic assay, which may have limited further investigation into its biological activities.[\[1\]](#)

Visualizations

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Mass spectrometry - Wikipedia [en.wikipedia.org]
- 3. WO2005116635A1 - Method for determining solubility of a chemical compound - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Maesol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1675900#physical-and-chemical-properties-of-maesol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com